

Application Notes and Protocols for the HPLC Determination of 10-Methoxycarbamazepine

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Compound of Interest

Compound Name: **10-Methoxycarbamazepine**

Cat. No.: **B195698**

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Introduction

10-Methoxycarbamazepine, also known as Oxcarbazepine EP Impurity B, is a key related substance of the antiepileptic drug Oxcarbazepine.^[1] Accurate and precise quantification of this compound is crucial for quality control in pharmaceutical manufacturing and for studying the stability of the active pharmaceutical ingredient (API) and its dosage forms. This application note presents a robust and reliable isocratic reversed-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **10-Methoxycarbamazepine**. The method is suitable for researchers, scientists, and drug development professionals involved in the analysis of carbamazepine-related compounds.

Materials and Methods

The chromatographic separation is achieved on a C18 stationary phase with a mobile phase consisting of a mixture of acetonitrile and water. Detection is performed using a UV detector. This method is designed to be simple, rapid, and suitable for routine analysis.

Chromatographic Conditions

Parameter	Value
HPLC System	Agilent 1260 Infinity II LC System or equivalent
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile : Water (50:50, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	215 nm
Run Time	10 minutes

Experimental Protocols

1. Preparation of Standard Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh about 25 mg of **10-Methoxycarbamazepine** reference standard and transfer it to a 25 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase. Sonicate for 10 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations in the range of 1.0 - 50.0 µg/mL. These solutions are used to construct the calibration curve.

2. Preparation of Sample Solutions

- For Drug Substance (API): Accurately weigh about 25 mg of the **10-Methoxycarbamazepine** API, transfer to a 25 mL volumetric flask, dissolve in and dilute to volume with the mobile phase. Further dilute an aliquot of this solution with the mobile phase to obtain a final concentration within the calibration range (e.g., 20 µg/mL).

- For Dosage Forms (e.g., Tablets): Weigh and finely powder not fewer than 20 tablets. Transfer a quantity of the powder equivalent to 25 mg of **10-Methoxycarbamazepine** to a 25 mL volumetric flask. Add about 15 mL of the mobile phase and sonicate for 15 minutes with intermittent shaking. Dilute to volume with the mobile phase and mix well. Filter the solution through a 0.45 μ m nylon syringe filter, discarding the first few mL of the filtrate. Further dilute the filtrate with the mobile phase to a final concentration within the calibration range.

3. System Suitability

Before sample analysis, perform a system suitability test by injecting the 20 μ g/mL working standard solution six times. The system is deemed suitable for use if the acceptance criteria in the table below are met.

4. Analysis Procedure

Inject the blank (mobile phase), standard solutions, and sample solutions into the chromatograph. Record the peak areas and calculate the concentration of **10-Methoxycarbamazepine** in the samples using the calibration curve.

Data Presentation

System Suitability Results

Parameter	Acceptance Criteria	Typical Result
Tailing Factor (T)	$T \leq 2.0$	1.2
Theoretical Plates (N)	$N \geq 2000$	6500
% RSD of Peak Area	$\leq 2.0\%$	0.8%
% RSD of Retention Time	$\leq 1.0\%$	0.3%

Method Validation Summary

Validation Parameter	Result
Linearity Range	1.0 - 50.0 µg/mL
Correlation Coefficient (r^2)	≥ 0.999
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.6 µg/mL

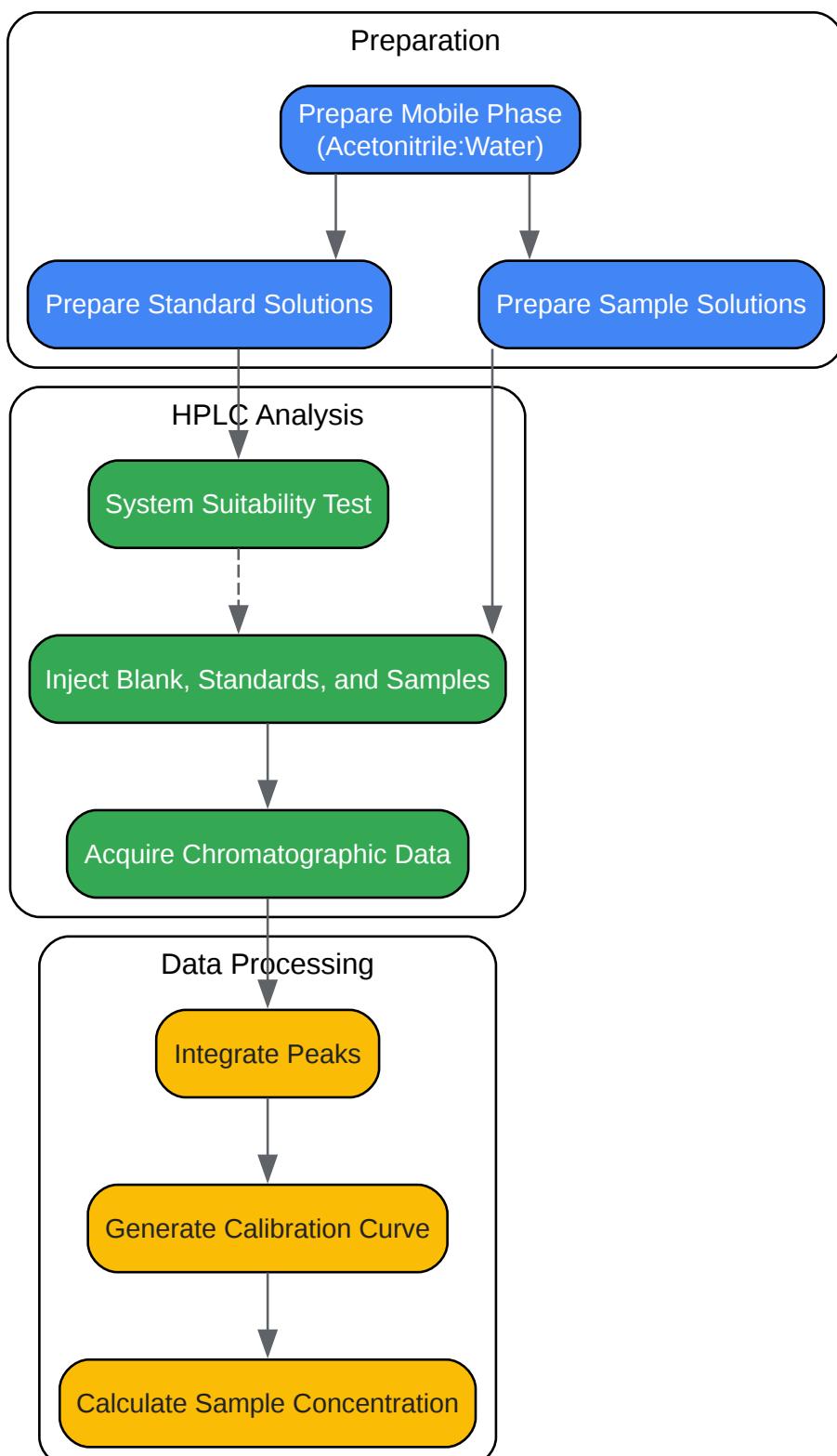
Accuracy (Recovery)

Spiked Concentration (µg/mL)	Mean Recovery (%)	% RSD
10.0	99.5	1.1
20.0	100.2	0.9
40.0	99.8	1.0

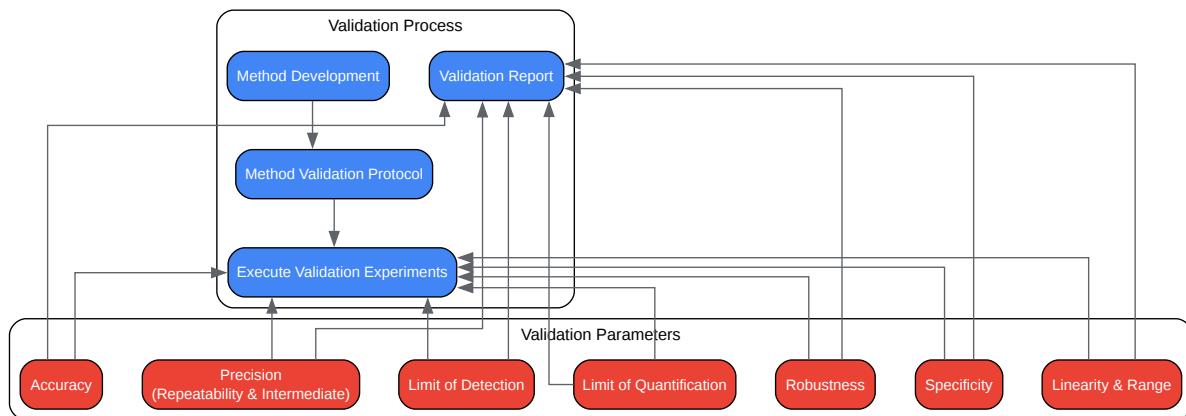
Precision

Concentration (µg/mL)	Intra-day Precision (% RSD, n=6)	Inter-day Precision (% RSD, n=6)
20.0	0.9	1.5

Mandatory Visualizations

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Caption: HPLC Experimental Workflow for **10-Methoxycarbamazepine** Analysis.



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Caption: Logical Flow of HPLC Method Validation.

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References

- 1. synthinkchemicals.com [synthinkchemicals.com]
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